

(5-Iodo-2-methylphenyl)methanol physical properties

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Compound of Interest

Compound Name: (5-Iodo-2-methylphenyl)methanol

Cat. No.: B581824

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Technical Guide: (5-Iodo-2-methylphenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide serves to provide comprehensive information on the physical properties of the chemical compound **(5-Iodo-2-methylphenyl)methanol**. A thorough search of available scientific literature, chemical databases, and supplier specifications has been conducted to compile this document. However, it is critical to note that detailed experimental data on the physical properties of this specific isomer are exceptionally scarce in publicly accessible resources. Much of the available information pertains to related isomers or more complex molecules containing the (5-iodo-2-methylphenyl)methyl moiety.

Chemical Identity

- Name: **(5-Iodo-2-methylphenyl)methanol**
- Synonyms: 5-Iodo-2-methylbenzyl alcohol
- Molecular Formula: C₈H₉IO
- Molecular Weight: 248.06 g/mol

- Structure:

Physical Properties

A comprehensive search for quantitative physical property data for **(5-Iodo-2-methylphenyl)methanol** yielded limited specific values. The table below summarizes the available information, which is largely based on data for isomeric compounds or is computationally predicted. Researchers should use these values with caution and are advised to determine them experimentally for any critical applications.

Property	Value	Source and Remarks
CAS Number	Not definitively assigned	While CAS number 220991-50-4 is associated with "(2-iodo-5-Methylphenyl)Methanol" by some suppliers, a specific and verified CAS number for the 5-iodo-2-methyl isomer is not consistently reported in major chemical databases.
Melting Point	Data not available	Experimental data for this specific isomer is not available in the searched literature.
Boiling Point	Data not available	Experimental data for this specific isomer is not available in the searched literature.
Solubility	Data not available	Expected to be soluble in common organic solvents like methanol, ethanol, and DMSO, based on the properties of similar aromatic alcohols.
Density	Data not available	Experimental data for this specific isomer is not available in the searched literature.
pKa	Data not available	The acidic proton is on the hydroxyl group. The pKa is expected to be similar to that of other benzyl alcohols.

Note: The lack of specific experimental data necessitates that the above table remains largely unpopulated. It is recommended that these properties be determined experimentally.

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **(5-Iodo-2-methylphenyl)methanol** are not available in the reviewed literature. Standard methodologies for determining melting point, boiling point, and solubility would be applicable.

- **Melting Point Determination:** A standard capillary melting point apparatus could be used. The compound would be introduced into a capillary tube, and the temperature at which the solid melts to a liquid would be recorded.
- **Boiling Point Determination:** Due to the expected high boiling point and potential for decomposition, vacuum distillation would be the preferred method for determining the boiling point.
- **Solubility Determination:** A known amount of the solid would be added to a measured volume of a solvent at a specific temperature. The mixture would be agitated until saturation is reached, and the concentration of the dissolved solid would be determined.

Synthesis and Characterization

While a specific, detailed synthesis protocol for **(5-Iodo-2-methylphenyl)methanol** with characterization data was not found, general synthetic routes to similar compounds often involve the reduction of the corresponding carboxylic acid or aldehyde. For example, the reduction of 5-iodo-2-methylbenzoic acid with a suitable reducing agent like lithium aluminum hydride would be a plausible route.

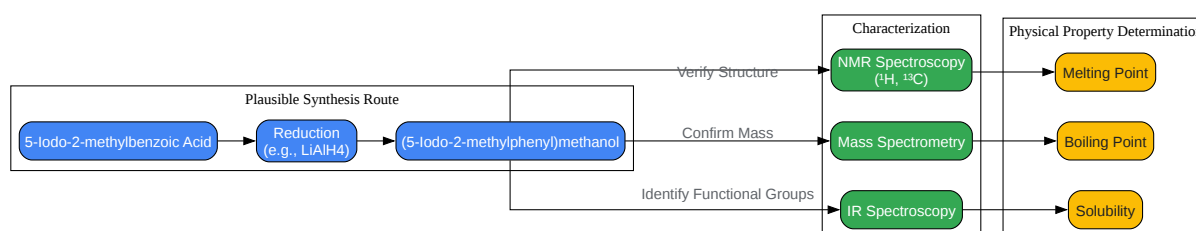
A patent for the preparation of the related compound, 2-bromo-5-iodo-benzyl alcohol, involves a multi-step synthesis starting from o-toluidine. This suggests that a similar multi-step process might be required for the synthesis of **(5-Iodo-2-methylphenyl)methanol**.

Characterization of the synthesized compound would typically involve:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C):** To confirm the structure and purity of the compound.
- **Mass Spectrometry (MS):** To determine the molecular weight and confirm the elemental composition.
- **Infrared (IR) Spectroscopy:** To identify the presence of the hydroxyl functional group.

Logical Relationship for Synthesis

The following diagram illustrates a potential logical workflow for obtaining and characterizing **(5-Iodo-2-methylphenyl)methanol**, given the lack of direct data.



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Caption: Logical workflow for the synthesis, characterization, and physical property determination of **(5-Iodo-2-methylphenyl)methanol**.

Conclusion

There is a significant gap in the publicly available scientific literature regarding the experimentally determined physical properties of **(5-Iodo-2-methylphenyl)methanol**. Researchers and drug development professionals requiring this data for their work are strongly encouraged to perform experimental determinations to obtain reliable values. The information provided in this guide is intended to be a starting point and highlights the current lack of comprehensive data for this specific chemical compound.

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